

Proper Disposal of HQ461: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	HQ461	
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Ensuring the safe and environmentally responsible disposal of the molecular glue compound **HQ461** is paramount for laboratory safety and regulatory compliance. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **HQ461** waste streams effectively. Adherence to these protocols is crucial due to the compound's identified hazards.

HQ461 (CAS No. 1226443-41-9) is categorized under the Globally Harmonized System (GHS) with several hazards: it is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation[1]. Therefore, all personnel handling **HQ461** in any form—solid powder, in solution, or as waste—must use appropriate Personal Protective Equipment (PPE).

Immediate Safety and Handling Precautions

Before beginning any work that will generate **HQ461** waste, ensure the following safety measures are in place:

- Personal Protective Equipment (PPE): Always wear protective gloves, a lab coat or other protective clothing, and safety goggles or a face shield when handling HQ461[1].
- Ventilation: When handling solid HQ461 powder, especially during weighing, work in a
 certified chemical fume hood or a well-ventilated area to avoid inhaling dust[1].
- Spill Management: In case of an accidental spill, use spark-proof tools and ensure the area is well-ventilated. Evacuate non-essential personnel from the immediate vicinity[1].



Quantitative Data and Chemical Properties

A summary of the key chemical and physical properties of **HQ461** is provided below to aid in its safe handling and management.

Property	Value	Source
CAS Number	1226443-41-9	[1]
Molecular Formula	C15H15N5OS2	[2]
Molecular Weight	345.44 g/mol	[2]
Appearance	White solid	[3]
Solubility	Soluble in DMSO (up to 62 mg/mL)	[2]
Storage	Solid: -20°C for up to 3 years. Solution: -80°C for up to 1 year.	[2]

Experimental Protocol: Step-by-Step Waste Disposal

The disposal of **HQ461** and any materials contaminated with it must be conducted through a licensed hazardous waste disposal service. Under no circumstances should this chemical be disposed of in standard laboratory trash or poured down the drain[1].

1. Waste Segregation:

- Solid Waste: Collect all unused HQ461 powder, along with contaminated disposable lab supplies such as gloves, lab coats, weigh boats, and pipette tips. Place these items in a dedicated, sealable hazardous waste container made of a compatible material[1].
- Liquid Waste: All solutions containing HQ461, including stock solutions (typically in DMSO)
 and experimental media, must be collected in a separate, sealed hazardous waste container
 designated for liquid chemical waste[1].



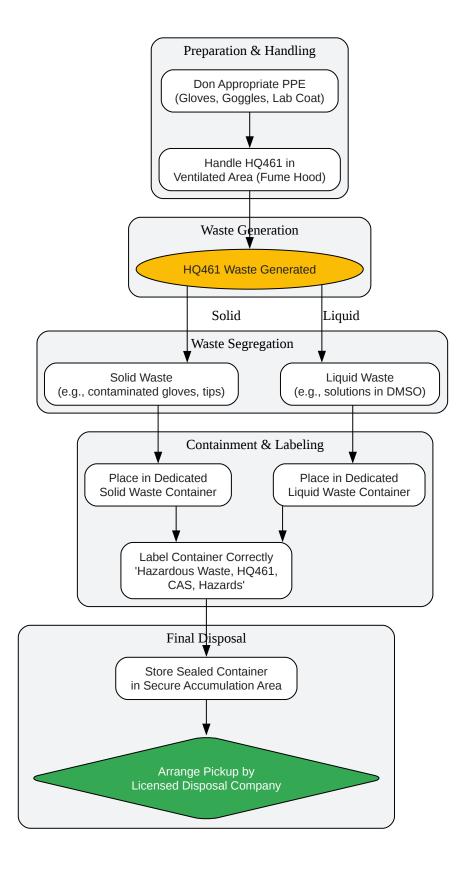




2. Container Labeling:

- Each waste container must be clearly and accurately labeled. The label must include:
 - The words "Hazardous Waste"[1].
 - The full chemical name: "HQ461"[1].
 - The CAS Number: "1226443-41-9"[1].
 - A list of all solvents present in the container (e.g., DMSO, water)[1].
 - A clear indication of the associated hazards (e.g., "Toxic," "Irritant")[1].
- 3. Storage Pending Disposal:
- Store the sealed and labeled hazardous waste containers in a designated, secure hazardous waste accumulation area[1].
- This storage area must be cool, dry, well-ventilated, and situated away from any incompatible materials[1].
- 4. Final Disposal:
- Contact your institution's Environmental Health & Safety (EH&S) department or a licensed chemical waste disposal company to schedule a pickup for the waste containers[1].





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HQ461 Disposal Workflow



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